

UNC4203: Application Notes and Protocols for In Vitro Use

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Compound of Interest

Compound Name: *UNC4203*

Cat. No.: *B611583*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the solubilization and use of **UNC4203**, a potent and selective MERTK inhibitor, in dimethyl sulfoxide (DMSO) and cell culture media. The provided methodologies are intended to guide researchers in preparing **UNC4203** for in vitro cell-based assays.

Introduction

UNC4203 is a highly selective, orally bioavailable inhibitor of MER proto-oncogene, tyrosine kinase (MERTK), with additional activity against AXL, TYRO3, and FLT3.^[1] MERTK is a member of the TAM (TYRO3, AXL, MERTK) family of receptor tyrosine kinases, which are implicated in various cellular processes, including cell survival, proliferation, and migration. Dysregulation of MERTK signaling is associated with the progression of numerous cancers, making it a compelling target for therapeutic intervention.

Solubility of UNC4203

UNC4203 is a hydrophobic compound with limited solubility in aqueous solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. It is crucial to use high-purity, anhydrous DMSO to ensure optimal dissolution, as hygroscopic DMSO can significantly impact solubility.^[1]

Table 1: Solubility of **UNC4203**

Solvent/Vehicle	Concentration	Observations
DMSO	100 mg/mL (198.13 mM)	Ultrasonic agitation may be required. [1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.95 mM)	Clear solution. [1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.95 mM)	Clear solution. [1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.95 mM)	Clear solution. [1]

Experimental Protocols

Preparation of UNC4203 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **UNC4203** in DMSO.

Materials:

- **UNC4203** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Allow the **UNC4203** powder and DMSO to equilibrate to room temperature.
- Aseptically weigh the desired amount of **UNC4203** powder and place it into a sterile vial.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., 100 mg/mL).

- Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the vial in an ultrasonic water bath and sonicate for 5-10 minutes.^[1]
- Visually inspect the solution to ensure complete dissolution and the absence of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term stability.

Preparation of UNC4203 Working Solutions in Cell Culture Media

This protocol outlines the dilution of the DMSO stock solution into a suitable cell culture medium (e.g., DMEM, RPMI-1640) for use in cell-based assays.

Materials:

- **UNC4203** stock solution in DMSO
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Sterile conical tubes or microcentrifuge tubes

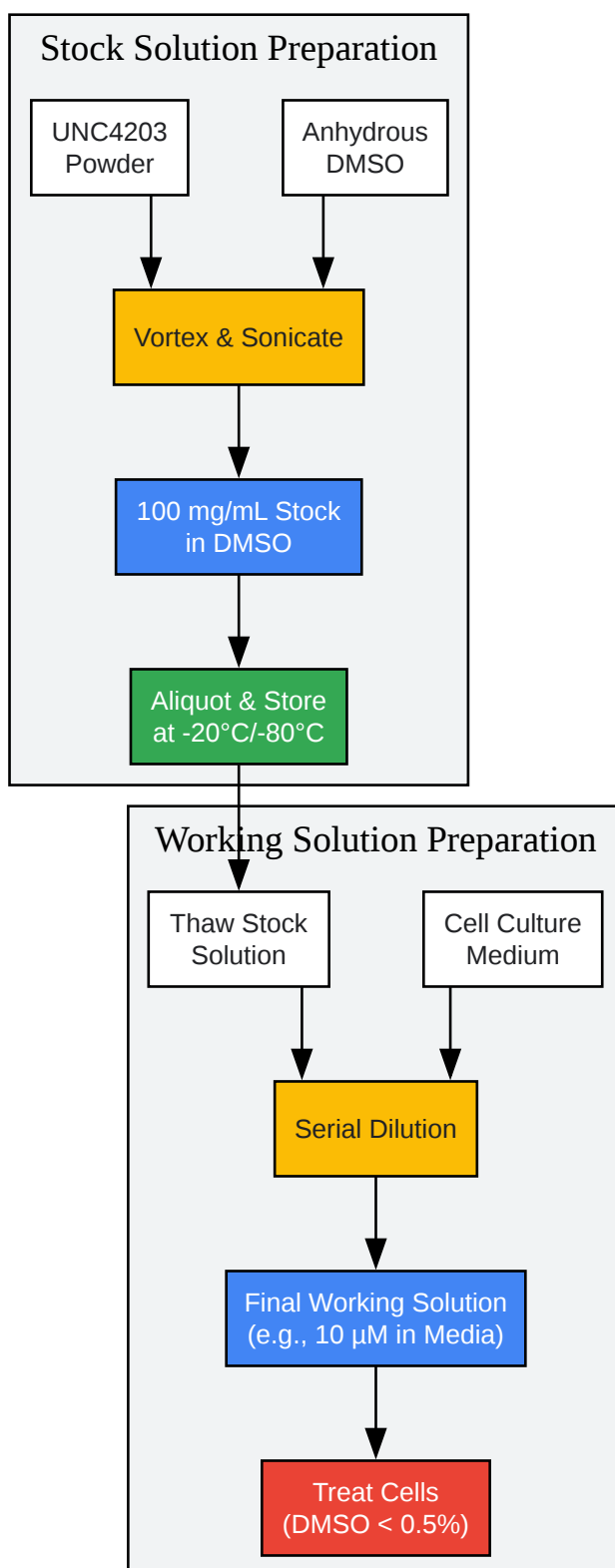
Procedure:

- Thaw an aliquot of the **UNC4203** DMSO stock solution at room temperature.
- Calculate the volume of the stock solution required to achieve the desired final concentration in the cell culture medium. It is critical to maintain the final DMSO concentration in the cell culture medium at a low level (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Perform a serial dilution of the stock solution in the complete cell culture medium. For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution.

- Add the **UNC4203**/DMSO stock solution to the cell culture medium and mix thoroughly by gentle pipetting or vortexing.
- Visually inspect the working solution for any signs of precipitation. If precipitation occurs, consider preparing an intermediate dilution in the cell culture medium.
- The freshly prepared working solution is now ready to be added to the cell cultures.

Visualization of Experimental Workflow and Signaling Pathway

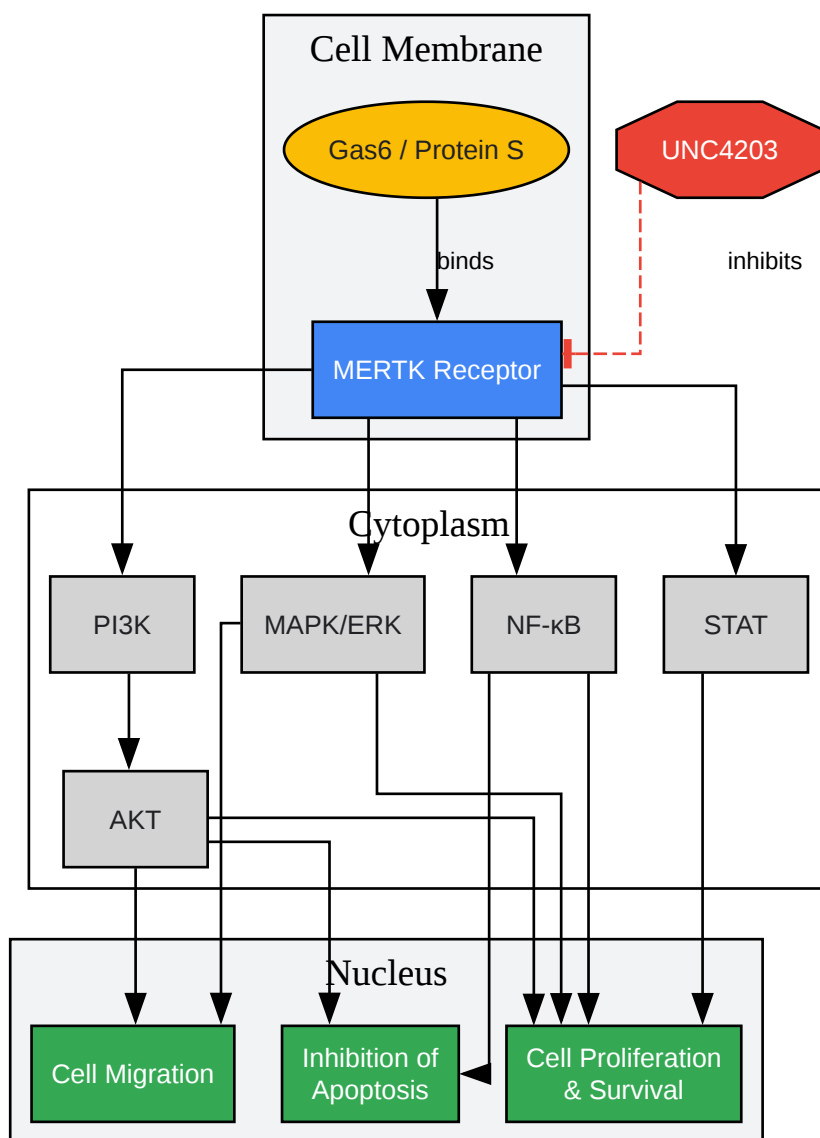
Experimental Workflow for **UNC4203** Solution Preparation



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Caption: Workflow for preparing **UNC4203** stock and working solutions.

MERTK Signaling Pathway Inhibition by UNC4203



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Caption: **UNC4203** inhibits the MERTK signaling pathway.

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References

- 1. medkoo.com [medkoo.com]
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